

Essential Safety Information for Handling Rishitinone Not Available

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Compound of Interest

Compound Name: *Rishitinone*

Cat. No.: *B15561783*

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Comprehensive safety and logistical information for handling **Rishitinone**, including specific personal protective equipment (PPE) and disposal plans, cannot be provided at this time. A thorough search for a Safety Data Sheet (SDS) for **Rishitinone**, or the closely related compound Rishitin, did not yield a document outlining its specific hazards, handling procedures, and disposal guidelines.

Rishitin has been identified as a sesquiterpenoid phytoalexin produced by plants in the Solanum family, such as potatoes and tomatoes, in response to pathogen attack. While chemical and physical properties are documented in various databases, specific toxicological data and safety precautions for laboratory handling are not readily available in the public domain.

The critical importance of a Safety Data Sheet (SDS):

An SDS is a standardized document that contains crucial information about the potential hazards of a chemical substance and communicates how it can be safely handled, stored, and disposed of. Without an SDS for **Rishitinone**, it is not possible to provide the detailed, quantitative data and procedural guidance necessary to ensure the safety of researchers, scientists, and drug development professionals. This includes:

- **Hazard Identification:** Specific information on toxicity, carcinogenicity, mutagenicity, and potential for skin and eye irritation.

- Exposure Controls and Personal Protection: Recommendations for appropriate gloves, eye and face protection, respiratory protection, and protective clothing.
- First-Aid Measures: Instructions for immediate medical response in case of exposure.
- Handling and Storage: Guidelines for safe storage conditions and handling practices to minimize exposure.
- Disposal Considerations: Proper procedures for disposing of **Rishitinone** waste in accordance with regulations.

Chemical Identification:

For researchers seeking to obtain an SDS through their institution's safety office or a chemical supplier, the following identifiers for Rishitin may be useful:

Property	Value
Chemical Name	Rishitin
CAS Number	18178-54-6
Molecular Formula	C ₁₄ H ₂₂ O ₂
Molecular Weight	222.32 g/mol

Recommendations for Researchers:

It is strongly advised that any work with **Rishitinone** be postponed until a comprehensive Safety Data Sheet can be obtained and reviewed. Attempting to handle this compound without specific safety guidance could pose significant health risks. Researchers should contact their institution's Environmental Health and Safety (EHS) department or the chemical supplier to request an SDS.

Due to the lack of necessary safety data, the requested quantitative data tables, experimental protocols, and mandatory visualizations (Graphviz diagrams) for PPE selection and disposal plans cannot be generated. Providing such information without a reliable and authoritative source like an SDS would be contrary to safe laboratory practices.

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